

# LY88074 Methyl Ether: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: LY88074 Methyl ether

Cat. No.: B052461

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **LY88074 Methyl ether**. It is intended for use by qualified professionals and is not a substitute for a comprehensive risk assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier and adhere to all applicable institutional and governmental regulations.

## Introduction

**LY88074 Methyl ether** is a chemical compound with the formula C<sub>22</sub>H<sub>16</sub>O<sub>4</sub>S.<sup>[1]</sup> It is identified by CAS Number 63675-88-7.<sup>[1][2]</sup> This guide provides a detailed overview of the known safety and handling guidelines for this compound to ensure its safe use in a laboratory setting. Due to the limited publicly available data specific to **LY88074 Methyl ether**, this guide also incorporates general principles of chemical safety for related compounds and outlines standard experimental protocols for toxicity assessment.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **LY88074 Methyl ether** is presented in Table 1.

Table 1: Chemical and Physical Properties of **LY88074 Methyl Ether**

Property	Value	Reference
Chemical Formula	C22H16O4S	[1]
Molecular Weight	376.43 g/mol	[1][2]
CAS Number	63675-88-7	[1][2]

Note: Detailed physical properties such as melting point, boiling point, and solubility are not readily available in the public domain.

## Hazard Identification and Classification

**LY88074 Methyl ether** has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in Table 2.

Table 2: GHS Hazard Classification for **LY88074 Methyl Ether**

Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[2]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life	[2]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects	[2]

The GHS pictograms associated with these hazards are:

- Health Hazard: For acute toxicity.
- Environmental Hazard: For aquatic toxicity.

## Toxicological Information

Detailed toxicological data, such as LD50 (median lethal dose) values from specific studies on **LY88074 Methyl ether**, are not publicly available. The classification of "Acute Toxicity, Oral (Category 4)" indicates an estimated LD50 range, which is detailed in the experimental protocols section.

## Experimental Protocols: Acute Oral Toxicity Assessment (OECD 423)

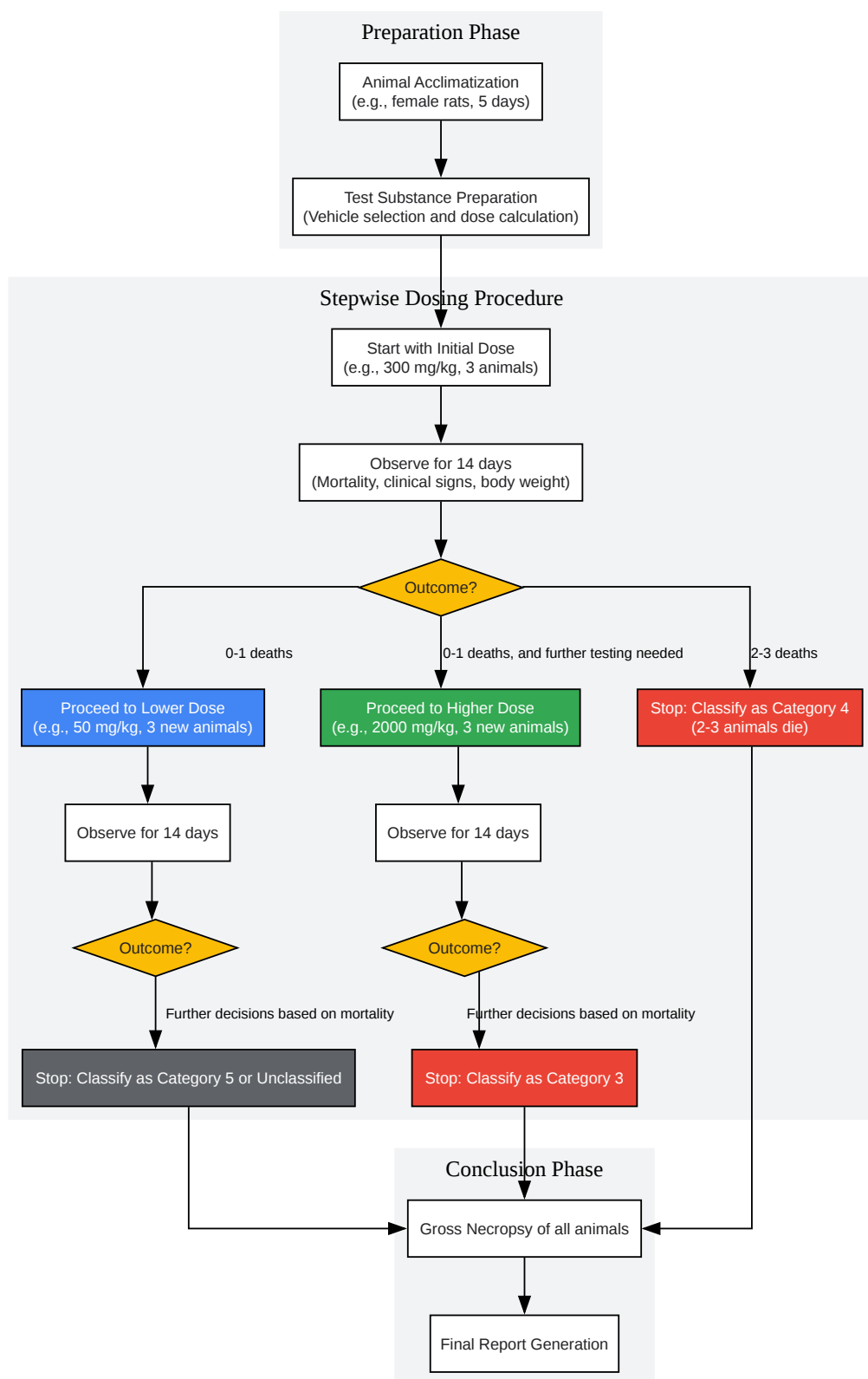
To determine the acute oral toxicity of a substance like **LY88074 Methyl ether**, a standardized protocol such as the OECD Guideline for the Testing of Chemicals, Section 4, No. 423 "Acute Toxic Class Method" is typically employed.<sup>[3][4][5][6][7]</sup> This method allows for the classification of a substance into one of five toxicity categories based on the observed mortality.

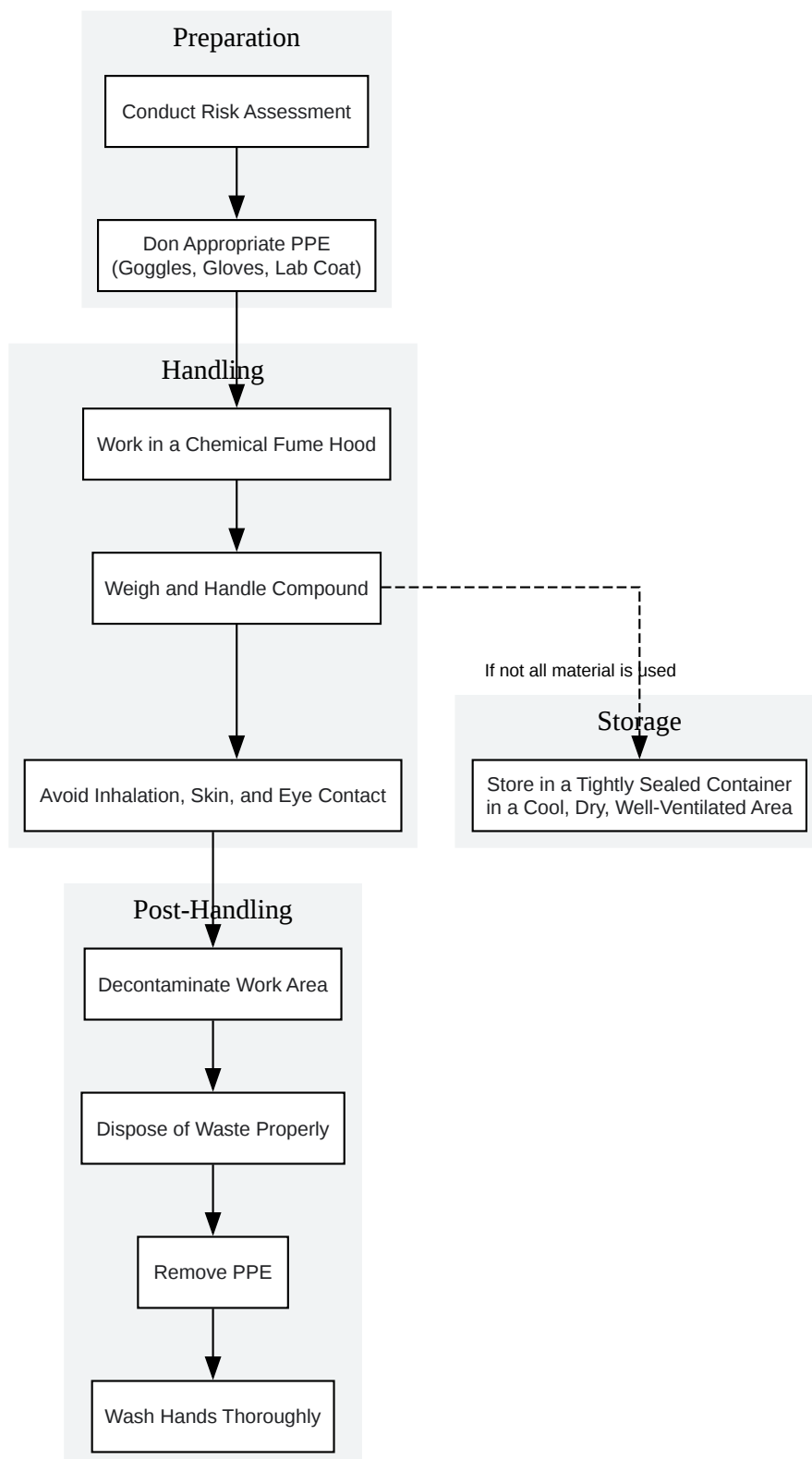
### 5.1 Principle of the Method

The Acute Toxic Class Method is a stepwise procedure using a small number of animals (typically rats) per step.<sup>[3][4]</sup> The outcome of each step (mortality or survival) determines the next step, i.e., whether to use a higher or lower dose or to stop the test. The method is designed to minimize the number of animals required to classify a substance for its acute oral toxicity.<sup>[4]</sup>

### 5.2 Experimental Procedure

A detailed workflow for a typical OECD 423 study is presented below.





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